

(+)-Picumeterol: An In-Depth Technical Guide to Enantiomeric Purity and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Picumeterol, a potent and selective β2-adrenergic receptor agonist, has been investigated for its therapeutic potential, primarily in the context of respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD). As a chiral molecule, the stereochemistry of Picumeterol is a critical determinant of its pharmacological activity. This technical guide provides a comprehensive overview of the enantiomeric purity and biological activity of (+)-Picumeterol, detailing the experimental methodologies used for its characterization and the signaling pathways it modulates. All quantitative data are summarized in structured tables, and key experimental workflows and signaling pathways are visualized using Graphviz diagrams.

Enantiomeric Purity of (+)-Picumeterol

(+)-Picumeterol is the (R)-enantiomer of the racemic compound GR 63411B. The biological activity of β 2-adrenergic agonists typically resides in a single enantiomer, with the other being significantly less active or inactive. For Picumeterol, the (R)-enantiomer is the eutomer, responsible for the desired therapeutic effects. The determination and control of enantiomeric purity are therefore crucial for ensuring the efficacy and safety of the drug substance.

Methodology for Enantiomeric Purity Determination: Chiral High-Performance Liquid Chromatography



(HPLC)

Chiral HPLC is the most widely used and effective method for separating and quantifying enantiomers. The principle lies in the differential interaction of the enantiomers with a chiral stationary phase (CSP), leading to different retention times.

Experimental Protocol: Chiral HPLC for a Representative β2-Agonist (Formoterol)

While a specific, detailed protocol for Picumeterol is not publicly available, the following validated method for the closely related β 2-agonist, formoterol, provides a representative example of the analytical procedure.

Table 1: Chiral HPLC Method Parameters for Formoterol Enantiomers[1][2][3][4]

Parameter	Condition
Instrument	HPLC system with UV or Diode Array Detector
Column	Chiralpak AD-H (250 x 4.6 mm, 5 μ m) or Chiral-AGP (100 x 4 mm, 5 μ m)
Mobile Phase	n-hexane:1-propanol:diethylamine (75:25:0.1 v/v/v) or 50 mM sodium phosphate buffer (pH 7.0) with 10% v/v isopropanol
Flow Rate	1.0 mL/min or 1.3 mL/min
Column Temperature	25 °C
Detection	UV at 245 nm or 242 nm
Injection Volume	20 μL
Sample Preparation	Dissolve the sample in the mobile phase to a suitable concentration.

Method Validation:

A robust chiral HPLC method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. Key validation parameters include:

Foundational & Exploratory



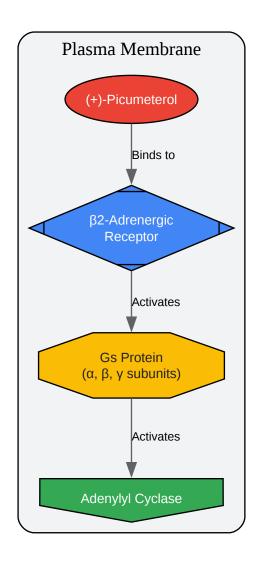


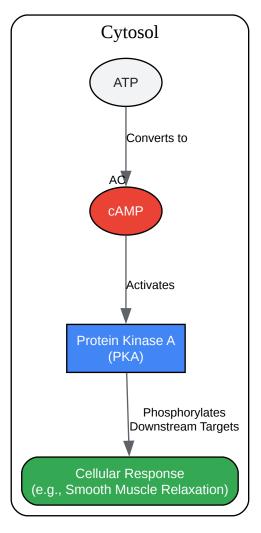
- Specificity: The ability to assess the analyte unequivocally in the presence of other components.
- Linearity: The ability to obtain test results which are directly proportional to the concentration of the analyte.
- Precision: The closeness of agreement between a series of measurements obtained from multiple sampling of the same homogeneous sample.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Limit of Detection (LOD): The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Visualization of the Analytical Workflow:

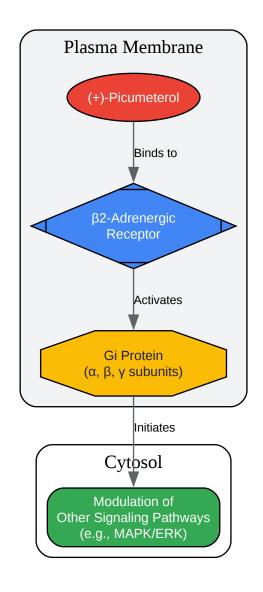












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